Introduction: The Role and Relevance of Octadecyl Vinyl Ether

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Compound of Interest

Compound Name:	*Octadecyl vinyl ether*
CAS No.:	*930-02-9*
Cat. No.:	*B1580656*

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Octadecyl vinyl ether (ODVE), also known as stearyl vinyl ether, is a long-chain aliphatic monomer with the chemical formula $C_{20}H_{40}O$.[1][2] Structurally, it consists of an eighteen-carbon alkyl chain (octadecyl group) attached to a reactive vinyl ether functional group. This unique combination of a hydrophobic alkyl chain and a polymerizable vinyl group makes ODVE a valuable component in the synthesis of specialized polymers and formulations. It is frequently utilized as a reactive diluent and a modifier in waxes, lubricants, and coatings, where it enhances properties such as hydrophobicity and surface activity.[1]

For researchers and formulation scientists, a thorough understanding of the thermal properties of the ODVE monomer is not merely academic; it is critical for ensuring process safety, optimizing reaction conditions, and predicting the performance of the final product. Thermal events like melting, boiling, and decomposition define the operational window for handling, storage, and polymerization. This guide provides a detailed examination of these properties, the methodologies used to characterize them, and the practical implications for scientific applications.

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Core Thermal and Physical Properties of ODVE Monomer

ODVE is a waxy, white crystalline solid at room temperature.[1] Its key thermal and physical properties are summarized below. These values are fundamental for designing experimental and manufacturing processes.

Property	Value	Source(s)
Molecular Formula	$C_{20}H_{40}O$	[1][2]
Molecular Weight	296.53 g/mol	[1]
Melting Point (T_m)	24–30°C	[1][2][3][4][5]
Boiling Point (T_e)	183–192°C (at 7 mmHg)	[1][3][4]
370.1°C (at 760 mmHg)	[6][7]	
Flash Point	>110°C	[1]
46.2°C	[6][7]	
Density	0.8138 - 0.823 g/cm³	[1][6]
Vapor Pressure	2.41E-05 mmHg at 25°C	[6]

Note on Discrepancies: Literature and supplier data for properties like flash point can vary, which may be due to different measurement methods or purity levels.[1][6][7] For safety-critical applications, it is imperative to consult the specific safety data sheet (SDS) for the material being used.

Information regarding the glass transition temperature (T_9) and specific heat capacity for the ODVE monomer is not extensively available in the public literature. The T_9 is a property of amorphous or semi-crystalline materials and is more relevant to the characterization of poly(**octadecyl vinyl ether**).[8][9]

Experimental Characterization of Thermal Properties

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The data presented above are determined through precise analytical techniques. Understanding the principles behind these methods is key to appreciating the data's significance and limitations.

Differential Scanning Calorimetry (DSC) for Phase Transitions

Expertise & Rationale: Differential Scanning Calorimetry (DSC) is the gold-standard technique for identifying thermal transitions where heat is exchanged, such as melting and crystallization.[10] It operates by measuring the difference in heat flow required to increase the temperature of a sample and an inert reference as they are subjected to a controlled temperature program.[10] For ODVE, DSC is ideal for precisely determining its melting point, a critical parameter given that it is a solid at standard room temperature.

Protocol for DSC Analysis of ODVE Monomer:

- Instrument Calibration: Calibrate the DSC instrument for temperature and enthalpy using certified standards, such as indium (T_m = 156.6°C, ΔH = 28.71 J/g), to ensure data accuracy.
- Sample Preparation: Accurately weigh 3-5 mg of ODVE monomer into a standard aluminum DSC pan. Crimp a lid onto the pan to secure the sample.
- Reference Pan: Prepare an identical, empty, and crimped aluminum pan to serve as the reference.
- Thermal Program:
  - Place the sample and reference pans into the DSC cell.
  - Equilibrate the cell at 0°C.
  - Ramp the temperature from 0°C to 60°C at a controlled rate of 10°C/min under a nitrogen atmosphere (flow rate of 50 mL/min). This range is chosen to bracket the expected melting point of 24-30°C.
  - Cool the sample back to 0°C at 10°C/min to observe crystallization.

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- Perform a second heating scan from 0°C to 60°C at 10°C/min to analyze the thermal history after controlled cooling.

- Data Analysis: The melting point (T_m) is determined as the onset or peak of the endothermic event on the heating curve. The enthalpy of fusion (ΔH) can be calculated by integrating the area of the melting peak.

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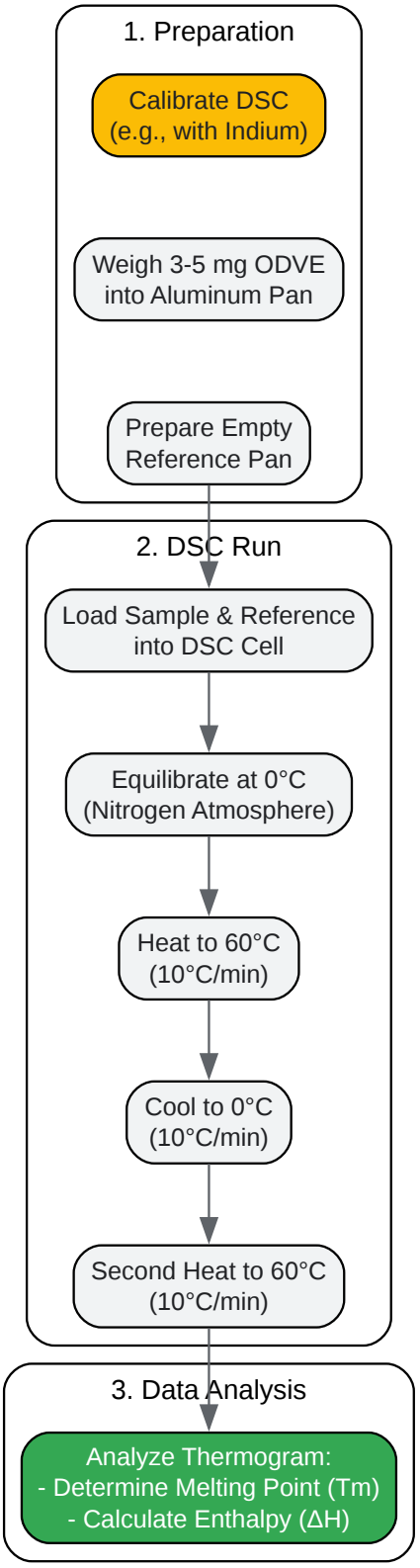

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Caption: Workflow for DSC analysis of ODVE monomer.

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Thermogravimetric Analysis (TGA) for Thermal Stability

Expertise & Rationale: Thermogravimetric Analysis (TGA) is essential for determining the thermal stability and decomposition profile of a material.[11][12] The technique measures the change in mass of a sample as a function of temperature in a controlled atmosphere.[13][14] For ODVE, TGA identifies the maximum temperature at which the monomer is stable, a crucial parameter for polymerization processes, which are often conducted at elevated temperatures.[15] It also provides insight into the degradation mechanism.

Protocol for TGA Analysis of ODVE Monomer:

- Instrument Calibration: Verify the temperature accuracy of the TGA instrument using certified magnetic standards (e.g., Curie point standards) and the mass accuracy using calibration weights.
- Sample Preparation: Weigh 5-10 mg of ODVE monomer directly into a ceramic or platinum TGA crucible.
- Thermal Program:
  - Place the crucible onto the TGA's microbalance.
  - Heat the sample from room temperature (approx. 25°C) to 600°C at a linear heating rate of 10°C/min.
  - Maintain a constant inert atmosphere, typically nitrogen, with a purge rate of 50-100 mL/min to prevent oxidative decomposition.
- Data Analysis:
  - The TGA curve plots percent weight loss versus temperature.
  - The onset temperature of decomposition is identified as the point where significant mass loss begins. This indicates the upper limit of the monomer's thermal stability.
  - The derivative of the TGA curve (DTG) can be plotted to show the rate of mass loss, with peaks indicating the temperatures of maximum decomposition rates.[11]

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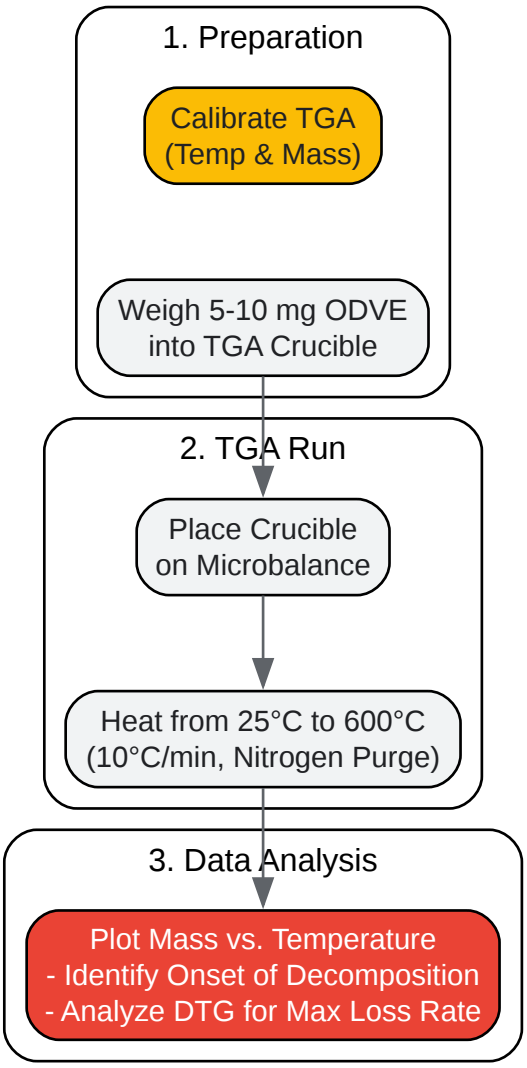

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Caption: Workflow for TGA analysis of ODVE monomer.

Implications of Thermal Properties in Research and Drug Development

The thermal characteristics of ODVE are directly linked to its practical application and performance.

- Processing and Formulation: The low melting point (24-30°C) means ODVE is a soft, waxy solid that can be easily melted for homogeneous blending into formulations without requiring high temperatures that might degrade other components.[1][2]

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- Safety and Handling: A high flash point (>110°C) indicates that the monomer has low flammability under normal processing conditions, enhancing laboratory and industrial safety.[1]

- Polymerization: Knowledge of the decomposition temperature from TGA is critical for designing polymerization reactions. Cationic polymerization of vinyl ethers can be exothermic, and the reaction temperature must be controlled to remain well below the degradation threshold to ensure the formation of a well-defined polymer with the desired molecular weight and properties.[15][16] The thermal stability of the resulting polymer is also influenced by the monomer's side groups.[11]

Outlook: From Monomer to Polymer

Upon polymerization, the thermal properties of ODVE change significantly. The resulting poly(**octadecyl vinyl ether**) (PODVE) is a comb-like polymer where the long octadecyl side chains can crystallize independently of the polymer backbone. This side-chain crystallization is a dominant factor in the thermal behavior of PODVE and its copolymers, often leading to upper critical solution temperature (UCST) behavior in organic solvents.[16] The thermal properties of the polymer, such as its melting transition and stability, are subjects of extensive research, particularly for applications in phase-change materials and thermoresponsive systems.[17][18]

Conclusion

The thermal properties of **octadecyl vinyl ether** monomer are foundational to its effective and safe use in scientific research and industrial applications. As a low-melting, high-flash-point solid, it offers a favorable processing window. Characterization via DSC and TGA provides precise data on its melting behavior and thermal stability, which are essential for controlling polymerization processes and formulating advanced materials. A comprehensive understanding of these thermal characteristics allows researchers and drug development professionals to fully leverage the unique properties of ODVE in creating innovative polymers and functional materials.

References

- Hylanda Chemical. Products - **Octadecyl vinyl ether** Cas 930-02-9.
- National Center for Biotechnology Information. PubChem Compound Summary for CID 13585, **Octadecyl vinyl ether**.

© 2026 BenchChem. All rights reserved.

- Parchem. **Octadecyl Vinyl Ether** (Cas 930-02-9).
- LookChem. **Octadecyl vinyl ether**.
- Guidechem. **Octadecyl vinyl ether** 9003-96-7.
- ChemicalBook. 930-02-9(**Octadecyl vinyl ether**) Product Description.
- POLY (VINYL ETHERS)
- Alfa Chemistry. CAS 9003-96-7 **Octadecyl vinyl ether**,polymer.
- ResearchGate. Synthesis and solution properties of poly(vinyl ether)s with long alkyl chain, biphenyl, and cholesteryl pendants.
- MDPI. Poly(mono/diethylene glycol n-tetradecyl ether vinyl ether)
- ECHEMI. 9003-96-7, Poly(**octadecyl vinyl ether**) Formula.
- ResearchGate. Crystal structure and thermal property of polyethylene glycol octadecyl ether.
- Research and Reviews. Journal of Pharmaceutical Analysis.
- ResearchGate. Comparative study of thermal stability and thermal degradation kinetics of poly(vinyl ethers) with different side groups.
- Sigma-Aldrich. Thermal Transitions of Homopolymers: Glass Transition & Melting Point.
- What is the glass transition temperature of polymers formed
- ResearchGate. Comparative Study of Thermal Stability and Thermal Degradation Kinetics of Poly(Vinyl Ethers) with Different Side Groups.
- ResearchGate. Thermogravimetric analysis of (a) TGA and (b) DTG of pure VE, PU and VE/PU IPN.
- ResearchGate. Thermogravimetric analysis (TGA) curves of cotton fiber and vinyl ester resin.
- Mallard Creek Polymers.
- TA Instruments. Differential Scanning Calorimetry (DSC)

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Sources

- 1. Octadecyl vinyl ether Cas 930-02-9 [hylandachemical.com]
- 2. Octadecyl vinyl ether | C20H40O | CID 13585 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. parchem.com [parchem.com]

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- 4. 930-02-9 CAS MSDS (Octadecyl vinyl ether) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 5. alfa-chemistry.com [alfa-chemistry.com]
- 6. Octadecyl vinyl ether | lookchem [lookchem.com]
- 7. Page loading... [guidechem.com]
- 8. uychem.com [uychem.com]
- 9. mcpolymers.com [mcpolymers.com]
- 10. rroij.com [rroij.com]
- 11. researchgate.net [researchgate.net]
- 12. researchgate.net [researchgate.net]
- 13. researchgate.net [researchgate.net]
- 14. researchgate.net [researchgate.net]
- 15. ntrs.nasa.gov [ntrs.nasa.gov]
- 16. researchgate.net [researchgate.net]
- 17. mdpi.com [mdpi.com]
- 18. researchgate.net [researchgate.net]

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